

Safeguarding Research: Proper Disposal Procedures for Lb-102

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Compound of Interest

Compound Name: Lb-102

Cat. No.: B10860205

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Providing essential guidance for researchers, scientists, and drug development professionals, this document outlines the proper disposal procedures for **Lb-102**, a novel benzamide antipsychotic currently under investigation.^[1] Adherence to these protocols is critical for ensuring laboratory safety and minimizing environmental impact.

Lb-102, also known as N'-methylamisulpride, is a small molecule drug being investigated for the treatment of schizophrenia.^{[1][2][3]} As with any investigational compound, responsible handling and disposal are paramount.

Chemical and Physical Properties of Lb-102

A summary of the key chemical and physical properties of **Lb-102** is provided below to inform safe handling and disposal practices.

Property	Value	Source
Molecular Formula	C ₁₈ H ₂₉ N ₃ O ₄ S	[2][4]
Molecular Weight	383.51 g/mol	[4]
IUPAC Name	N-[(1-ethylpyrrolidin-2-yl)methyl]-5-ethylsulfonyl-2-methoxy-4-(methylamino)benzamide	[2]
CAS Number	2227154-23-4	[2]

Safety and Hazard Information

Lb-102 is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazard statement:

- H302: Harmful if swallowed[2]

This classification necessitates careful handling to avoid ingestion and dictates that the compound and its containers be treated as hazardous waste.

GHS Classification	Hazard Statement	Pictogram	Precautionary Statements
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning	P264, P270, P301+P317, P330, P501

Step-by-Step Disposal Procedures for Lb-102

The following procedures are based on standard laboratory practices for the disposal of harmful chemical waste and should be performed in accordance with all applicable federal, state, and local regulations.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including safety glasses, chemical-resistant gloves, and a lab coat, when handling **Lb-102** and its waste.

2. Segregation of Waste:

- Solid Waste: All solid materials contaminated with **Lb-102**, such as unused compound, contaminated personal protective equipment (gloves, etc.), weighing papers, and disposable labware, must be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **Lb-102** should be collected in a separate, sealed, and clearly labeled hazardous waste container for organic or chemical waste. Do not mix with aqueous waste unless specifically permitted by your institution's environmental health and safety (EHS) office.
- Sharps Waste: Any sharps, such as needles or contaminated glassware, must be disposed of in a designated, puncture-resistant sharps container labeled for hazardous chemical waste.

3. Waste Container Labeling:

- All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**Lb-102**," and the specific hazard (e.g., "Harmful if Swallowed"). Follow your institution's specific labeling requirements.

4. Storage of Waste:

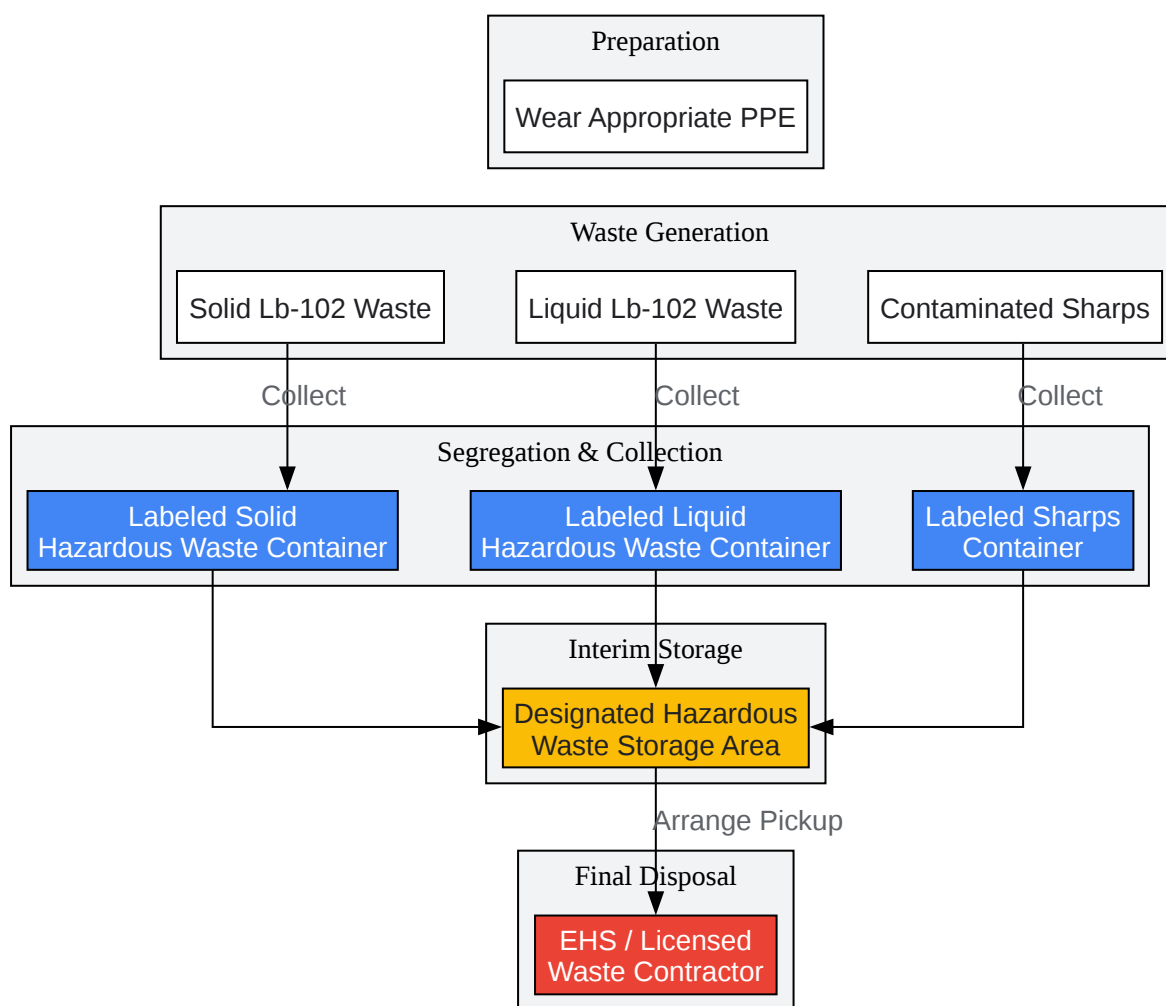
- Store hazardous waste containers in a designated, secure area away from general laboratory traffic. Ensure containers are sealed to prevent spills or volatilization.

5. Final Disposal:

- Arrange for the pickup and disposal of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal contractor. Do not dispose of **Lb-102** down the drain or in regular trash.

Experimental Workflow for Lb-102 Disposal

The following diagram illustrates the logical workflow for the proper disposal of **Lb-102** waste.



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Caption: Logical workflow for the proper disposal of **Lb-102**.

By adhering to these procedures, researchers can ensure the safe and environmentally responsible disposal of **Lb-102**, contributing to a culture of safety and excellence in the laboratory.

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